

Core Properties of (+)-Biotin-PEG2-Hydrazide

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Compound of Interest

Compound Name: (+)-Biotin-PEG2-Hydrazide

Cat. No.: B3028608

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(+)-Biotin-PEG2-Hydrazide is a specialized chemical tool used to attach a biotin label to other molecules. This process, known as biotinylation, is fundamental in a vast array of life science applications. The reagent consists of three key components:

- Biotin Moiety: A vitamin that exhibits an exceptionally strong and specific binding affinity for avidin and streptavidin proteins. This interaction is the cornerstone of many detection and purification systems.
- Hydrazide Group (-NH-NH2): A reactive group that specifically and efficiently forms a stable covalent bond (a hydrazone bond) with aldehyde or ketone groups.
- PEG2 Spacer Arm: A short, hydrophilic polyethylene glycol (PEG) linker. This spacer enhances the water solubility of the reagent and the resulting biotinylated molecule. It also reduces steric hindrance, ensuring that the biotin tag remains accessible for binding to streptavidin or avidin.[1][2]

These features make **(+)-Biotin-PEG2-Hydrazide** particularly well-suited for labeling oxidized glycoproteins, antibodies, and other biomolecules containing or modified to contain aldehyde functionalities.[1][2]

Quantitative Data Summary

The key quantitative properties of **(+)-Biotin-PEG2-Hydrazide** are summarized in the table below for quick reference.

Property	Value	References
Molecular Weight	417.52 g/mol	[1][3][4][5][6]
Molecular Formula	C ₁₇ H ₃₁ N ₅ O ₅ S	[2][3][4][7]
CAS Number	2413847-26-2	[2][3][4][7]
Purity	Typically ≥95%	[1][3][5]
Appearance	White to off-white solid/powder	[6][8]
Storage Conditions	-20°C, protected from light and moisture	[2][6][7]
Topological Polar Surface Area (TPSA)	143.81 Å ²	[3]
logP	-0.7584	[3]

Experimental Protocols and Methodologies

(+)-Biotin-PEG2-Hydrazide is primarily used in two distinct labeling strategies: the biotinylation of glycoproteins via their carbohydrate moieties and the labeling of molecules via carboxyl groups.

Protocol 1: Biotinylation of Glycoproteins

This is the most common application, targeting the sugar (glycan) portions of glycoproteins, such as antibodies. The workflow involves two main stages: the oxidation of sugars to create reactive aldehydes, followed by conjugation with the biotin hydrazide.

Materials and Reagents:

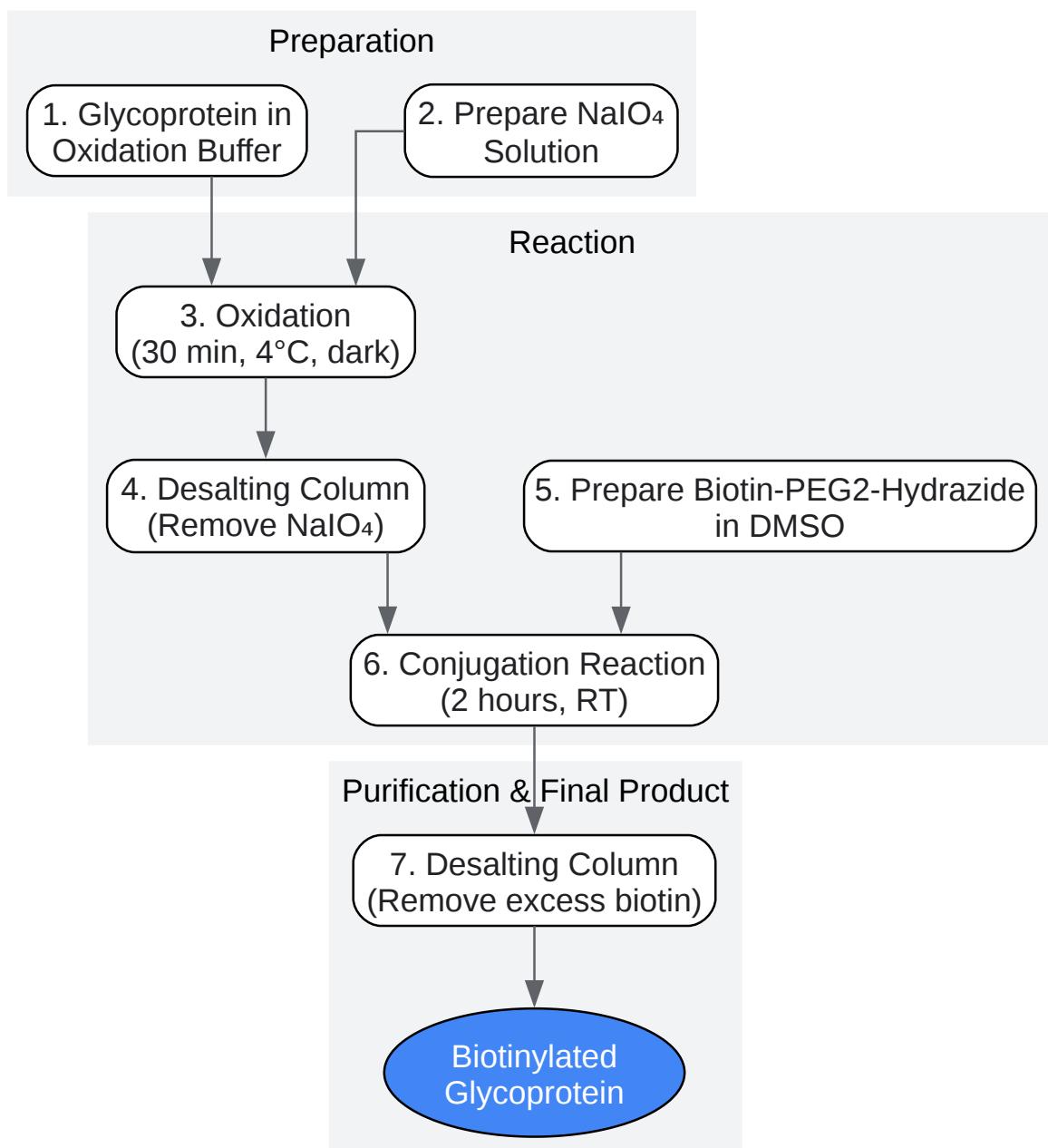
- Glycoprotein to be labeled (e.g., antibody)
- **(+)-Biotin-PEG2-Hydrazide**
- Sodium meta-periodate (NaIO₄)
- Anhydrous Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)

- Oxidation Buffer: 100 mM Sodium Acetate, pH 5.5
- Labeling Buffer: 100 mM Sodium Acetate, pH 5.5 (or PBS, pH 7.2-7.5)
- Desalting column (e.g., Sephadex G-25) or dialysis equipment

Detailed Methodology:

- Preparation of Glycoprotein: Dissolve the glycoprotein in cold Oxidation Buffer at a concentration of 1-5 mg/mL.[\[7\]](#)
- Oxidation of Carbohydrates:
 - Immediately before use, prepare a 20 mM solution of sodium meta-periodate in the Oxidation Buffer.
 - Add the periodate solution to the glycoprotein solution. A typical final periodate concentration is 10 mM.[\[8\]](#)
 - Incubate the reaction on ice (0-4°C) for 30 minutes in the dark to prevent degradation of the periodate.[\[7\]](#) This step oxidizes the cis-diol groups on the sugar chains to form aldehyde groups.
- Removal of Oxidant: Immediately after incubation, remove the excess sodium periodate using a desalting column pre-equilibrated with the desired Labeling Buffer. This buffer exchange is critical as it also prepares the glycoprotein for the next step.
- Preparation of Biotin Reagent: Prepare a stock solution of **(+)-Biotin-PEG2-Hydrazide** in anhydrous DMSO or DMF at a concentration of 25-50 mM.
- Biotinylation Reaction:
 - Add the biotin hydrazide stock solution to the purified, oxidized glycoprotein solution to achieve a final concentration of 5-10 mM.
 - Incubate the reaction for 2 hours at room temperature.[\[7\]](#) During this time, the hydrazide group on the biotin reagent reacts with the newly formed aldehyde groups on the glycoprotein to form a stable hydrazone bond.

- Purification of Biotinylated Glycoprotein: Remove unreacted biotin hydrazide and other reaction byproducts via dialysis or by using a desalting column equilibrated with a suitable storage buffer (e.g., PBS). The purified, biotinylated glycoprotein is now ready for use in downstream applications.



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Workflow for Glycoprotein Biotinylation.

Protocol 2: Biotinylation of Carboxylic Acids

This method allows for the labeling of proteins at aspartic acid, glutamic acid residues, or the C-terminus. It can also be applied to any molecule containing a carboxyl group. The workflow uses a carbodiimide, such as EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), to activate the carboxyl group, making it reactive towards the hydrazide.

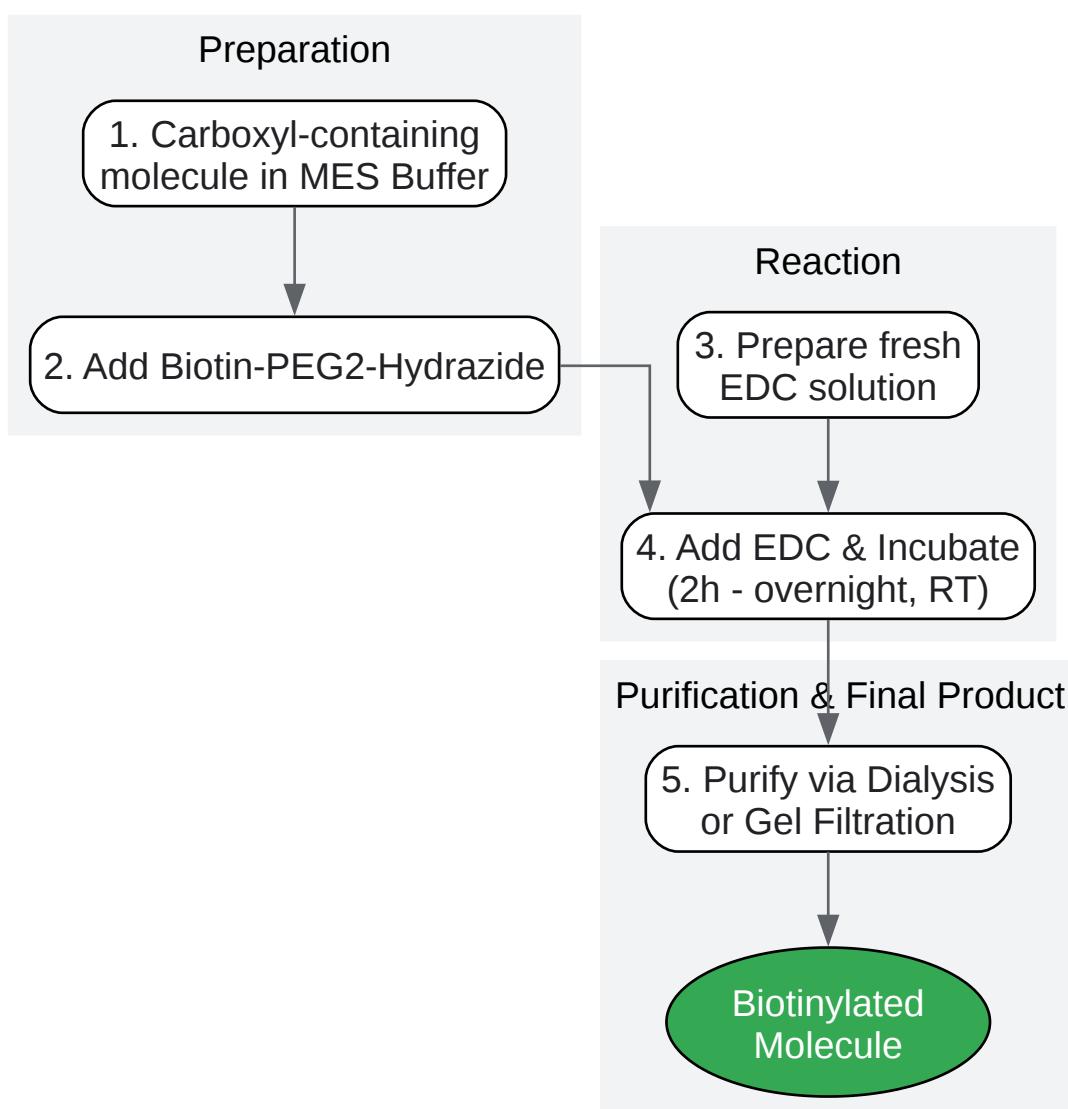
Materials and Reagents:

- Protein or molecule with carboxyl groups
- **(+)-Biotin-PEG2-Hydrazide**
- EDC (EDC-HCl)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), pH 4.7-5.5. Amine- and carboxylate-free buffers are essential.[\[3\]](#)
- Desalting column or dialysis equipment

Detailed Methodology:

- Preparation of Molecule: Dissolve the protein or molecule to be labeled in the Reaction Buffer at a concentration of 5-10 mg/mL.[\[9\]](#)
- Preparation of Biotin Reagent: Prepare a 50 mM stock solution of **(+)-Biotin-PEG2-Hydrazide** in anhydrous DMSO.
- Addition of Biotin Reagent: Add the biotin hydrazide stock solution to the protein solution. A large molar excess of the biotin reagent over the protein is recommended to minimize protein-protein crosslinking.[\[3\]](#)
- Activation with EDC:
 - Immediately before use, prepare a 500 mM solution of EDC in the Reaction Buffer.[\[3\]](#)

- Add the EDC solution to the protein/biotin hydrazide mixture to a final concentration of approximately 5-10 mM.
- Labeling Reaction: Incubate the mixture for 2 hours to overnight at room temperature with gentle mixing.[3][9] The EDC activates the carboxyl groups, which then react with the terminal amine of the hydrazide to form a stable amide bond.
- Purification: Remove unreacted EDC and biotin hydrazide by dialysis or gel filtration to obtain the purified, biotinylated molecule.



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Workflow for Carboxylic Acid Biotinylation.

Applications in Research and Development

The ability to specifically label biomolecules makes **(+)-Biotin-PEG2-Hydrazide** a valuable tool in numerous scientific fields.

- **Proteomics:** Used for the selective labeling and subsequent enrichment of cell surface glycoproteins for identification and quantification by mass spectrometry.
- **Immunoassays:** For labeling antibodies at their carbohydrate regions (Fc domain), which often preserves the antigen-binding activity compared to labeling at amine groups (Fab domain).^[9]
- **Drug Delivery:** Conjugation of biotin to drug delivery systems (e.g., nanoparticles, liposomes) for targeted delivery to cells expressing biotin receptors or for use in avidin-biotin pre-targeting strategies.
- **Diagnostics and Biosensors:** Immobilization of biotinylated probes onto streptavidin-coated surfaces for the development of diagnostic assays and biosensors.^[1]
- **Cell Imaging:** Labeling specific cell surface molecules for visualization via fluorescence microscopy, often using fluorophore-conjugated streptavidin as a secondary detection reagent.^[1]

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